

Application Note: Analysis of Musk Ketone using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: Musk ketone

Cat. No.: B1676872

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Abstract

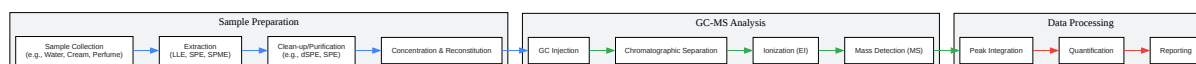
This application note provides a comprehensive overview and detailed protocol for the analysis of **musk ketone**, a synthetic nitro musk, in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS). **Musk ketone** is a common fragrance ingredient in personal care products and is of environmental interest due to its potential for bioaccumulation. This document outlines sample preparation, GC-MS instrumental conditions, and data analysis for the accurate quantification of **musk ketone**, tailored for researchers, scientists, and professionals in drug development and environmental monitoring.

Introduction

Synthetic musks, including nitro musks like **musk ketone**, are extensively used as fragrance enhancers and fixatives in a wide array of consumer products such as perfumes, lotions, and detergents.[1][2] Their widespread use has led to their presence in various environmental compartments, raising concerns about their persistence and potential ecological impact. Consequently, robust and sensitive analytical methods are crucial for monitoring their levels in different samples. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the separation, identification, and quantification of synthetic musks due to its high resolution and sensitivity.[3][4] This application note details a validated GC-MS method for the determination of **musk ketone**.

Experimental Workflow

The overall experimental workflow for the analysis of **musk ketone** by GC-MS involves sample preparation, instrumental analysis, and data processing. The specific sample preparation method will vary depending on the matrix being analyzed.



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References

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